

Application Notes and Protocols for TH1834

Treatment of MCF7 Cells

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Compound of Interest

Compound Name: TH1834
Cat. No.: B10768584

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Introduction

TH1834 is a potent and specific small molecule inhibitor of the histone acetyltransferase (HAT) Tip60 (KAT5).[1][2][3] Tip60 is a crucial enzyme involved in the DNA damage response (DDR), cell cycle control, and apoptosis.[2] In cancer cells, particularly breast cancer, the inhibition of Tip60 has emerged as a promising therapeutic strategy. **TH1834** has been demonstrated to selectively induce apoptosis and enhance DNA damage in breast cancer cells, with a pronounced effect observed in the MCF7 cell line.[1] This document provides detailed experimental protocols for the application of **TH1834** to MCF7 cells, along with a summary of its effects and the underlying signaling pathway.

Mechanism of Action: Tip60 Inhibition

TH1834 exerts its cytotoxic effects by specifically inhibiting the acetyltransferase activity of Tip60. This inhibition disrupts the normal cellular response to DNA damage, leading to an accumulation of unrepaired DNA lesions and subsequent activation of apoptotic pathways. A key event following **TH1834** treatment in MCF7 cells is the significant activation of caspase-3, a critical executioner caspase in the apoptotic cascade.

Quantitative Data Summary

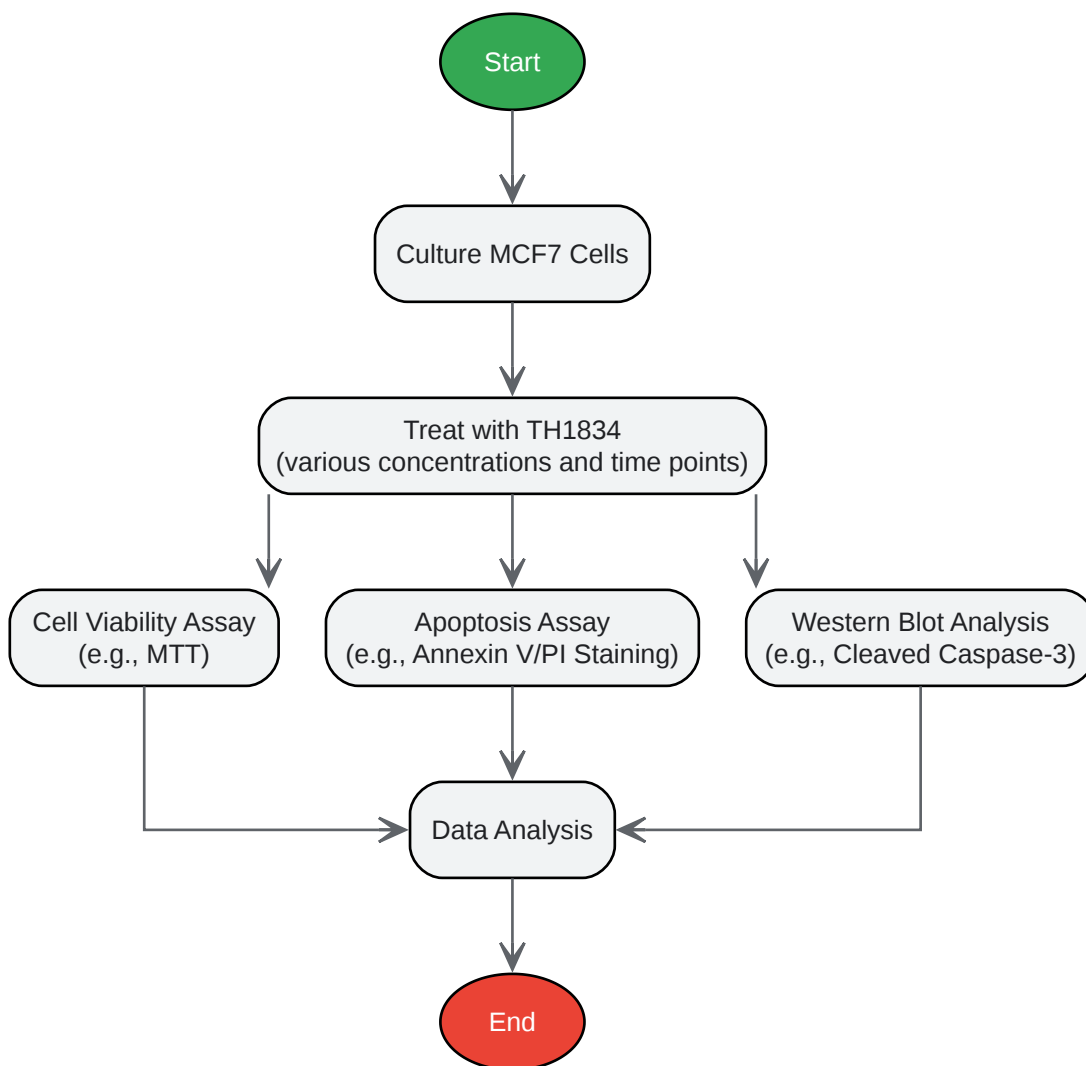
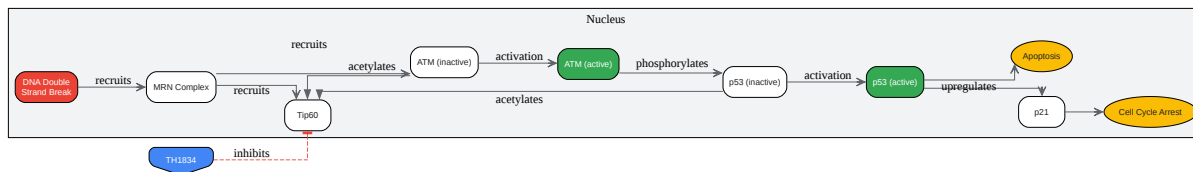
The following tables summarize the quantitative effects of **TH1834** on MCF7 cells based on available data.

Parameter	Cell Line	Concentration (μM)	Treatment Time	Effect	Reference
Cell Viability	MCF7	0-500	1 hour	Significant reduction	
Cytotoxicity	MCF7	0-500	1 hour	Significant increase	
Cleaved Caspase-3	MCF7	500	1 hour	~29-fold increase	

Further dose-response and time-course studies are recommended to establish a more detailed profile of **TH1834**'s activity.

Signaling Pathway

The inhibitory action of **TH1834** on Tip60 directly impacts the DNA damage response pathway. A simplified representation of this pathway is illustrated below.



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References

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